

Physical and chemical properties of 3 α ,22 β -Dihydroxyolean-12-en-29-oic acid

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Compound of Interest

Compound Name: 3 α ,22 β -Dihydroxyolean-12-en-29-oic acid

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A Comprehensive Technical Guide to 3 α ,22 β -Dihydroxyolean-12-en-29-oic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the physical and chemical properties, as well as the biological activities of **3 α ,22 β -Dihydroxyolean-12-en-29-oic acid**, a pentacyclic triterpenoid. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of this natural compound. Information regarding its isolation from *Maytenus royleanus*, spectroscopic characterization, and cytotoxic effects are detailed herein.

Introduction

3 α ,22 β -Dihydroxyolean-12-en-29-oic acid is a naturally occurring pentacyclic triterpenoid belonging to the oleanane class. It has been isolated from the roots of the plant *Maytenus royleanus* (Wall. ex M.A. Lawson) Cufodontis.[1][2] Triterpenoids are a large and structurally diverse class of natural products that have garnered significant interest in the scientific community due to their wide range of biological activities, including anti-inflammatory, anti-

cancer, and anti-viral properties. This guide focuses on the specific characteristics and experimental data related to **3 α ,22 β -Dihydroxyolean-12-en-29-oic acid**.

Physicochemical Properties

The fundamental physical and chemical properties of **3 α ,22 β -Dihydroxyolean-12-en-29-oic acid** are summarized in the tables below. This data is essential for its identification, characterization, and handling in a laboratory setting.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₄	[3][4]
Molecular Weight	472.70 g/mol	[3][4]
CAS Number	808769-54-2	[3][4]
Appearance	White amorphous powder	Inferred from related compounds
Melting Point	Not available	
Solubility	Soluble in DMSO (10 mM)	[3]

Table 2: Computed Chemical Properties

Property	Value	Source
XLogP3	6.1	[5]
Hydrogen Bond Donor Count	3	[5]
Hydrogen Bond Acceptor Count	4	[5]
Polar Surface Area	77.76 Å ²	
Refractive Index	1.568	[5]
Density	1.1±0.1 g/cm ³	
Boiling Point	584.1±50.0 °C at 760 mmHg	
Flash Point	321.1±26.6 °C	[5]

Spectroscopic Data

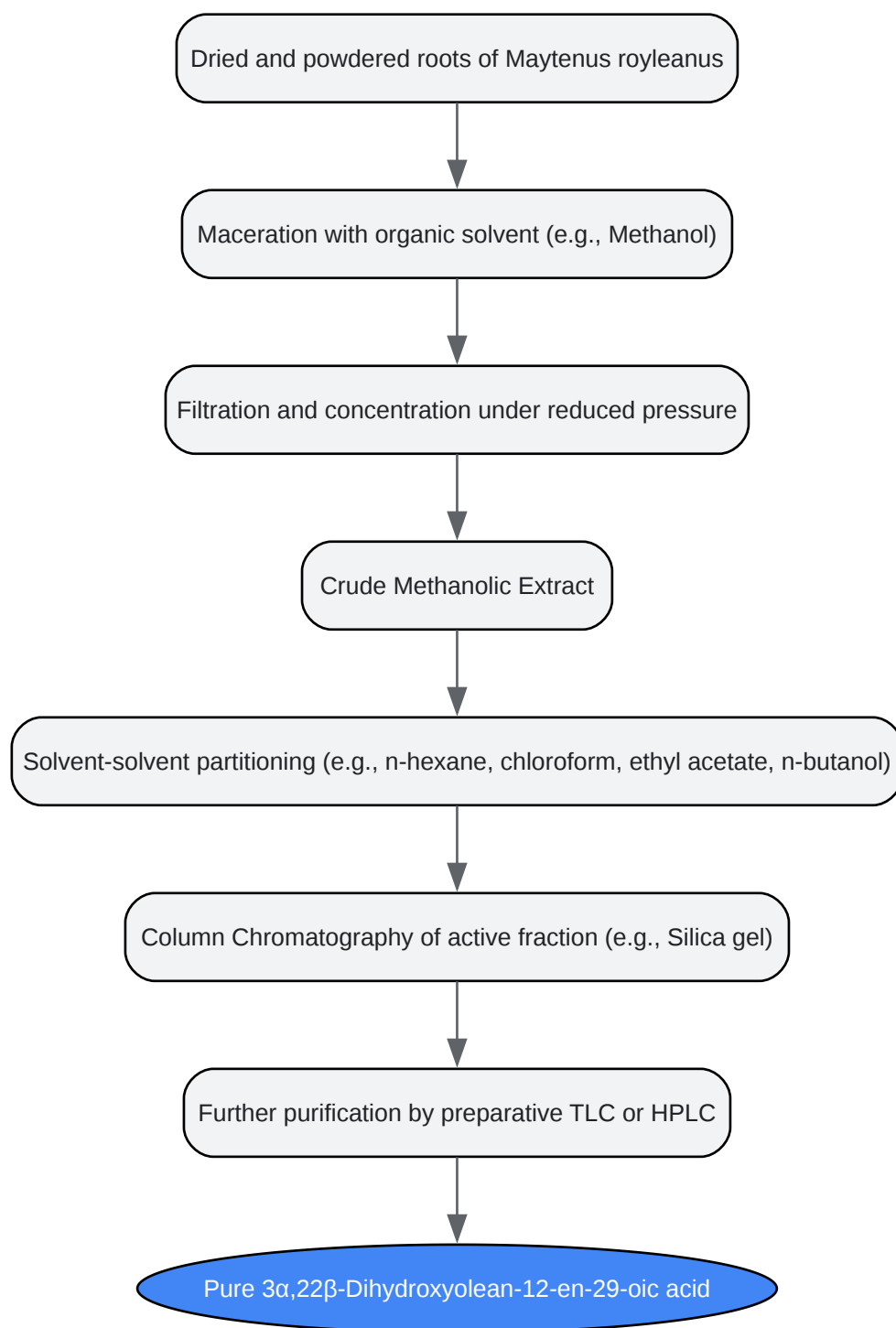
The structural elucidation of **3α,22β-Dihydroxyolean-12-en-29-oic acid** was accomplished through extensive spectroscopic analysis.[1][2] While the raw spectral data is not fully available in the provided search results, the techniques used for characterization are mentioned.

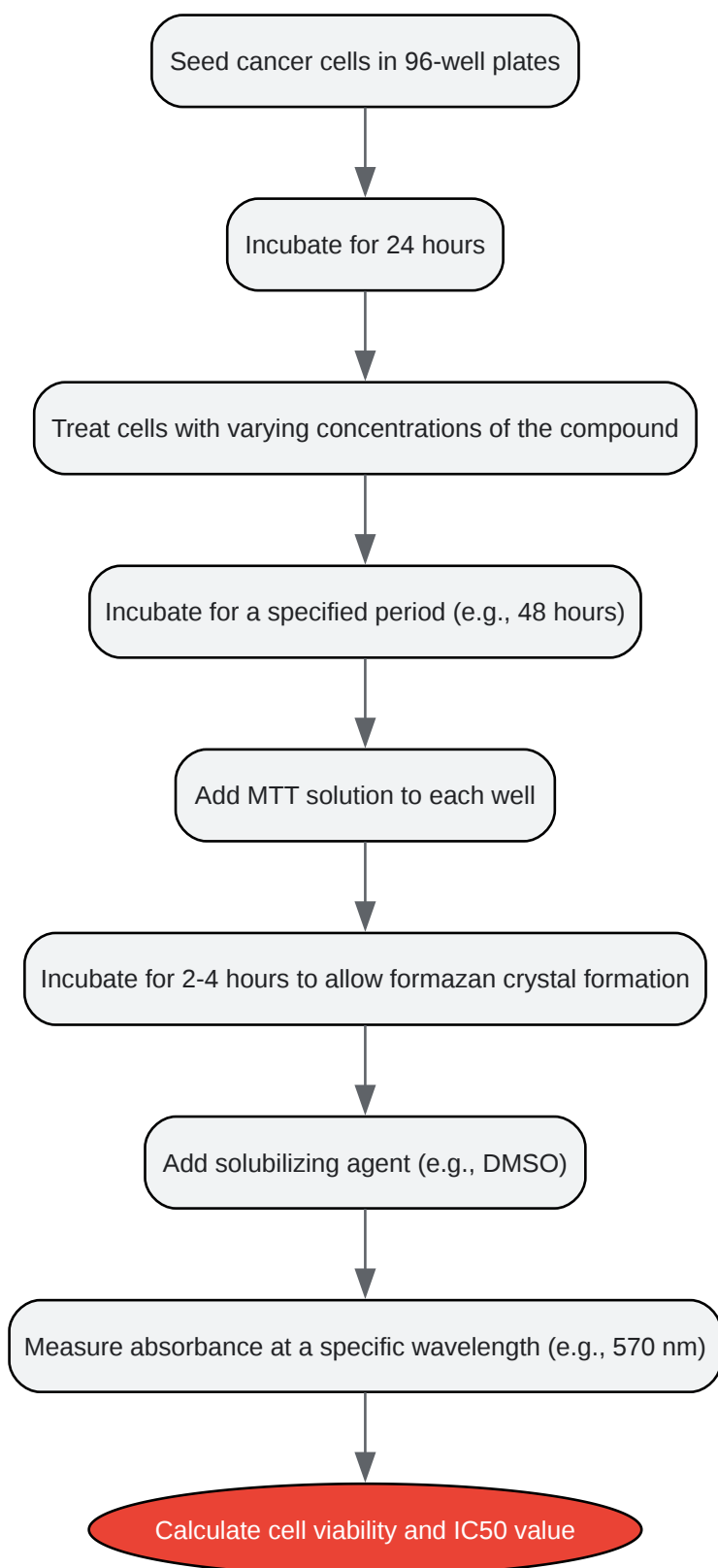
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectroscopy are crucial for determining the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present, such as hydroxyl (-OH) and carboxylic acid (-COOH) groups.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, further confirming its structure.

Experimental Protocols

Isolation of 3α,22β-Dihydroxyolean-12-en-29-oic Acid

The isolation of **3α,22β-Dihydroxyolean-12-en-29-oic acid** has been reported from the roots of *Maytenus royleanus*. [1][2] A general workflow for the isolation of triterpenoids from plant material is outlined below.





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